

Ac-Lys-Val-Cit-PABC-MMAE storage and stability conditions.

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Compound of Interest

Compound Name: Ac-Lys-Val-Cit-PABC-MMAE

Cat. No.: B15608763

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Application Notes and Protocols: Ac-Lys-Val-Cit-PABC-MMAE

Product: Ac-Lys-Val-Cit-PABC-MMAE CAS No: 1650569-89-3 Molecular Formula:

C66H108N12O14 Molecular Weight: 1293.64 g/mol

Product Description

Ac-Lys-Val-Cit-PABC-MMAE is a drug-linker conjugate used in the development of Antibody-Drug Conjugates (ADCs). It comprises a potent anti-mitotic agent, Monomethyl Auristatin E (MMAE), linked to an acetylated lysine residue via a protease-cleavable linker system.[1][2] This linker consists of a valine-citrulline (Val-Cit) dipeptide, which is designed to be selectively cleaved by lysosomal proteases like Cathepsin B, and a self-immolative para-aminobenzyl carbamate (PABC) spacer.[3][4][5] Upon cleavage of the Val-Cit peptide bond within the target cancer cell's lysosome, the PABC spacer spontaneously releases the active MMAE payload, leading to cell cycle arrest and apoptosis.[3][6][7] The stability of the linker is critical, designed to remain intact in systemic circulation to minimize off-target toxicity while ensuring efficient payload release after internalization into tumor cells.[3][8][9]

Storage and Handling

Proper storage and handling are critical to maintain the integrity and stability of **Ac-Lys-Val-Cit-PABC-MMAE**. The compound is supplied as a solid, typically a white to off-white powder.[1][10]



Storage Conditions

It is imperative to protect the compound from light and moisture.[11] For long-term stability, adhere to the following storage conditions:

Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	As per CoA	Protect from light, store sealed away from moisture.[11]
In Solvent	-80°C	6 Months	Protect from light.[1] [10]
-20°C	1 Month	Protect from light.[1] [10]	

Note: Repeated freeze-thaw cycles should be avoided. Once a stock solution is prepared, it is recommended to aliquot it into single-use vials and store as indicated.

Recommended Solvents

Ac-Lys-Val-Cit-PABC-MMAE is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). For example, it is soluble in DMSO at concentrations of 200 mg/mL (154.60 mM) or greater.[1][10] It is crucial to use freshly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by hygroscopic (water-absorbing) DMSO.[1][10]

Stability Profile

The stability of the **Ac-Lys-Val-Cit-PABC-MMAE** linker is pH-dependent. The Val-Cit-PABC linker is designed for stability at the neutral pH of the bloodstream, which prevents the premature release of the MMAE payload and reduces systemic toxicity.[3] The primary mechanism for drug release is enzymatic cleavage.

Enzymatic Cleavage Pathway

The release of MMAE is a two-step process that occurs within the acidic environment of the lysosome after the ADC is internalized by the target cell.[5]

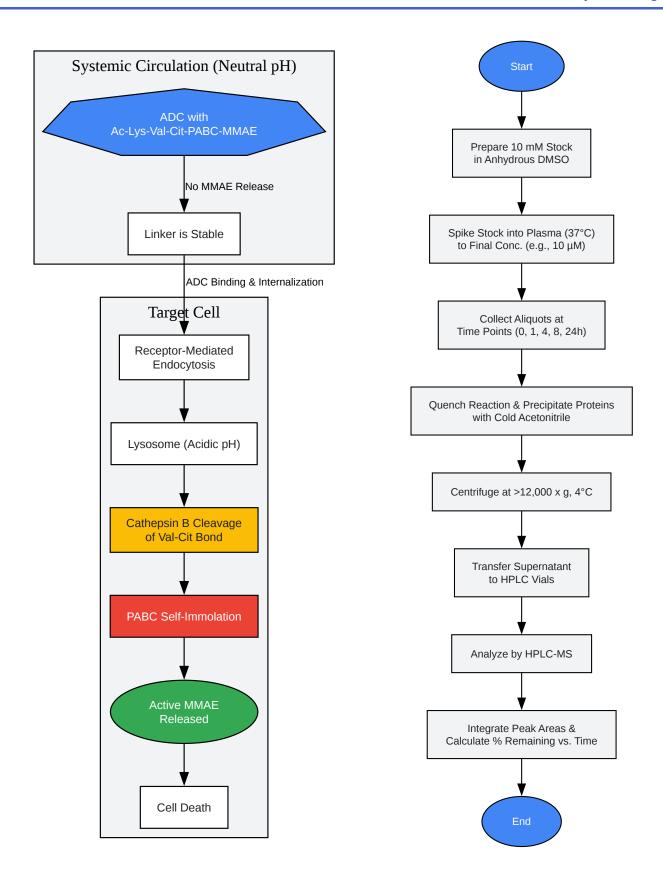






- Protease-Mediated Cleavage: Lysosomal proteases, particularly Cathepsin B, recognize and cleave the amide bond between the citrulline and the PABC spacer.[3][5] Cathepsin B activity is optimal in the acidic conditions (pH 5.0-6.2) of the lysosome.[3]
- Self-Immolation: The cleavage event generates an unstable aniline intermediate. This intermediate rapidly undergoes a spontaneous 1,6-elimination reaction, which releases the unmodified, active MMAE payload and carbon dioxide.[3]





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